

Application Notes and Protocols: Preparation of 10% (w/v) Lauroylsarcosine Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lauroylsarcosine

Cat. No.: B1583730

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-**Lauroylsarcosine** sodium salt, commonly known as Sarkosyl, is an anionic surfactant and detergent utilized across various biochemical and molecular biology applications.[1][2][3] Its utility stems from its ability to disrupt cell membranes, solubilize and separate membrane proteins, and inhibit certain enzymes like hexokinase.[2][4] It is frequently incorporated into lysis buffers for DNA and RNA purification, as it effectively denatures proteins while remaining active in concentrated salt solutions.[4][5] This document provides a detailed protocol for the preparation of a standard 10% (weight/volume) aqueous stock solution of **Lauroylsarcosine** for laboratory use.

Materials and Equipment

A comprehensive list of materials and equipment required for the preparation is summarized below.

Category	Item
Reagents	N-Lauroylsarcosine sodium salt (Sarkosyl), powder ($\geq 94\%$ purity)[3]
High-purity water (e.g., deionized, DNase/RNase-free)	
Glassware	100 mL volumetric flask
Glass beaker	
Graduated cylinder	
Equipment	Analytical balance
Magnetic stirrer and stir bar	
pH meter (optional, for pH verification)	
0.22 μm syringe filter and syringe (for sterile applications)	
Safety	Safety glasses, gloves, lab coat

Experimental Protocol

This protocol details the steps to prepare 100 mL of a 10% (w/v) N-**Lauroylsarcosine** sodium salt stock solution.

Objective: To prepare a 10% (w/v) aqueous stock solution of N-**Lauroylsarcosine** sodium salt.

Calculations

A 10% (w/v) solution corresponds to 10 grams of solute dissolved in a final volume of 100 mL of solvent.

- Mass of **Lauroylsarcosine**: 10 g
- Final Volume of Solution: 100 mL

Step-by-Step Procedure

- **Weighing:** Accurately weigh 10.0 g of N-**Lauroylsarcosine** sodium salt powder using an analytical balance and transfer it into a clean, dry glass beaker.
- **Initial Dissolution:** Add approximately 80 mL of high-purity water to the beaker. Place a magnetic stir bar into the beaker and move it to a magnetic stirrer.
- **Mixing:** Stir the mixture at room temperature. N-**Lauroylsarcosine** is freely soluble in water, so dissolution should occur readily.^[6] The resulting solution should be clear to slightly hazy and colorless.^[2]^[3]
- **Final Volume Adjustment:** Once the powder is fully dissolved, carefully transfer the solution into a 100 mL volumetric flask. Rinse the beaker with a small amount of high-purity water and add the rinse water to the volumetric flask to ensure a complete transfer of the solute.
- **Volume Completion:** Add high-purity water to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark. Cap the flask and invert it several times to ensure the solution is homogeneous.
- **pH Verification (Optional):** The expected pH of a 10% aqueous solution is between 7.0 and 9.0.^[4]^[6] If the intended application requires a specific pH, it can be measured and adjusted at this stage using dilute HCl or NaOH.
- **Sterilization (Optional):** For applications in cell culture or molecular biology that require sterility, the solution can be passed through a 0.22 µm syringe filter into a sterile container.

Data Summary

The key properties of the prepared stock solution are summarized in the table below.

Parameter	Value
Concentration	10% (w/v); 100 mg/mL
Chemical Name	N-Lauroylsarcosine sodium salt
Synonyms	Sarkosyl, Sodium Lauroyl Sarcosinate[7][8]
Molecular Formula	C ₁₅ H ₂₈ NNaO ₃ [7]
Molecular Weight	293.38 g/mol [7]
Expected pH of 10% Solution	7.0 - 9.0[6]
Appearance	Clear to slightly hazy, colorless solution[2][3]

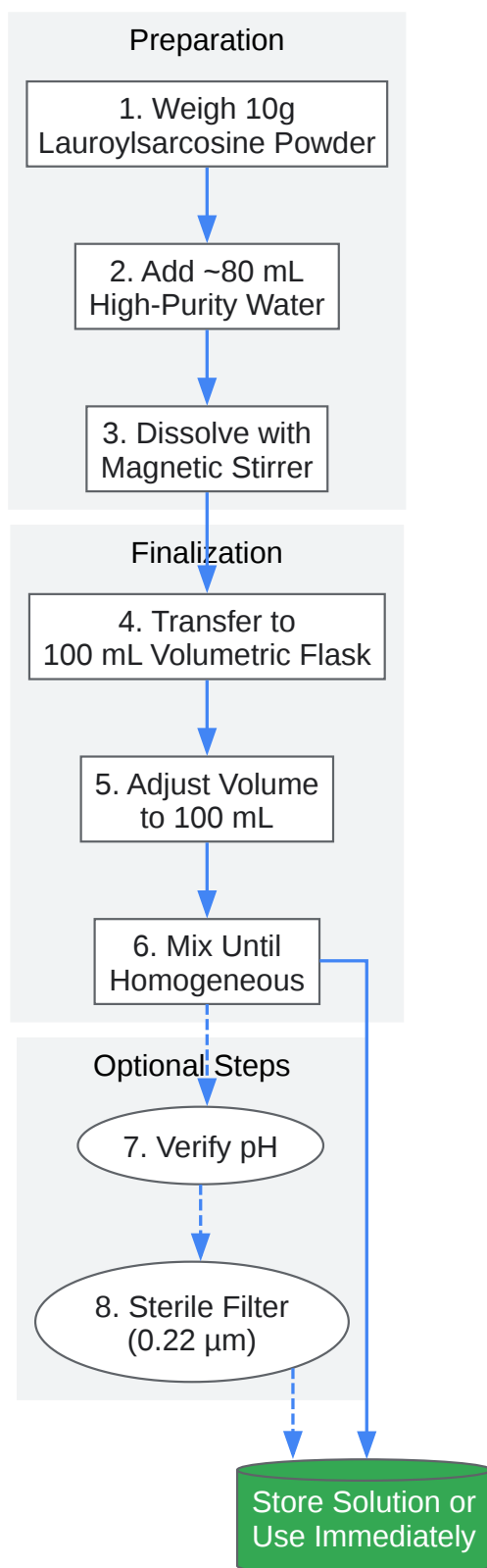
Storage and Stability

For optimal performance, it is recommended to prepare the **Lauroylsarcosine** solution fresh. If storage is necessary, the solution should be kept in a tightly sealed container at room temperature or refrigerated at 2-8°C. It is advised not to store aqueous solutions for more than one day to avoid potential degradation or microbial growth.[1]

Safety Precautions

N-**Lauroylsarcosine** sodium salt should be handled with care. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Consult the material's Safety Data Sheet (SDS) for comprehensive safety information before handling.

Experimental Workflow



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Caption: Workflow for preparing a 10% **Lauroylsarcosine** solution.

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